

Application Notes and Protocols for Generating Antibodies Against BmCyclin L1

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Compound of Interest

Compound Name: *BM-cyclin*
CAS No.: *118277-12-6*
Cat. No.: *B1169156*

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Audience: Researchers, scientists, and drug development professionals.

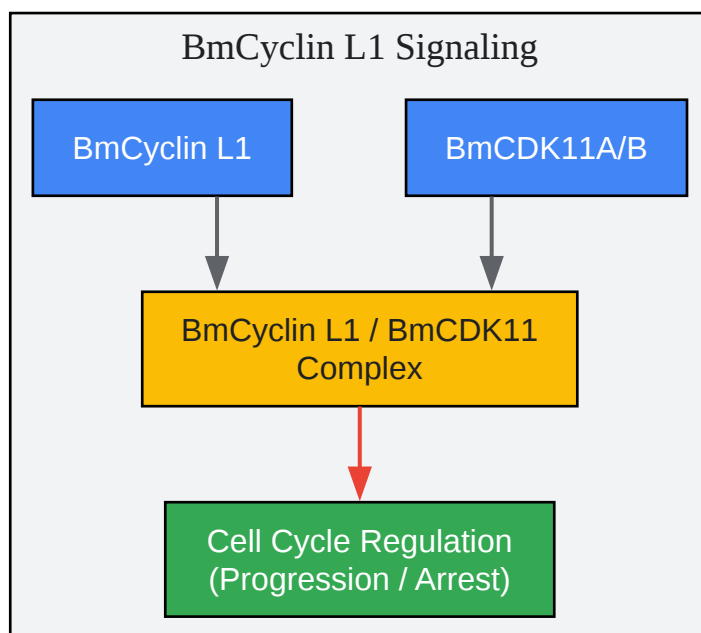
Introduction

Cyclin L1 is a key regulatory protein that partners with cyclin-dependent kinases (CDKs) to control cell cycle progression.^[1] In the silkworm, *Bombyx mori*, BmCyclin L1 forms a complex with BmCDK11A/B, and the abnormal expression of these proteins has been shown to result in cell cycle arrest and suppression of cell proliferation.^[1] The BmCyclin L1 gene features a 1,254 bp coding sequence that encodes a 417-amino acid protein.^[1] The development of specific antibodies against BmCyclin L1 is crucial for elucidating its precise roles in cell cycle regulation, protein-protein interactions, and for potential applications in related fields of study. These application notes provide a comprehensive overview and detailed protocols for the generation and validation of antibodies targeting BmCyclin L1.

Biological Context: The BmCyclin L1/CDK11 Pathway

BmCyclin L1 functions as a regulatory subunit for BmCDK11A and BmCDK11B.^[1] The formation of the BmCyclin L1-BmCDK11A/B complex is essential for its role in regulating the

cell cycle.[1] This interaction has been confirmed through co-immunoprecipitation experiments in silkworm BmNS cells.[1] Antibodies are invaluable tools for studying such pathways, enabling researchers to perform assays like Western blotting, immunoprecipitation, and immunofluorescence to investigate the expression, localization, and interaction of BmCyclin L1.



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References

- 1. Identification and characterization of the BmCyclin L1-BmCDK11A/B complex in relation to cell cycle regulation - PMC [pmc.ncbi.nlm.nih.gov]
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